Application Notes and Protocols for In Vitro Anthelmintic Activity Assay of Butamisole

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Compound of Interest

Compound Name:	*Butamisole*
CAS No.:	*54400-59-8*
Cat. No.:	*B1214894*

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Introduction

Butamisole is an imidazothiazole anthelmintic agent used in veterinary medicine to treat infections with various parasitic worms, including whipworms and hookworms.[1] Its primary mechanism of action is as a nicotinic acetylcholine receptor agonist on nematode muscle cells.[2][3][4] This agonistic activity leads to sustained muscle contraction and subsequent spastic paralysis of the parasite, ultimately resulting in its expulsion from the host.[2][3][4]

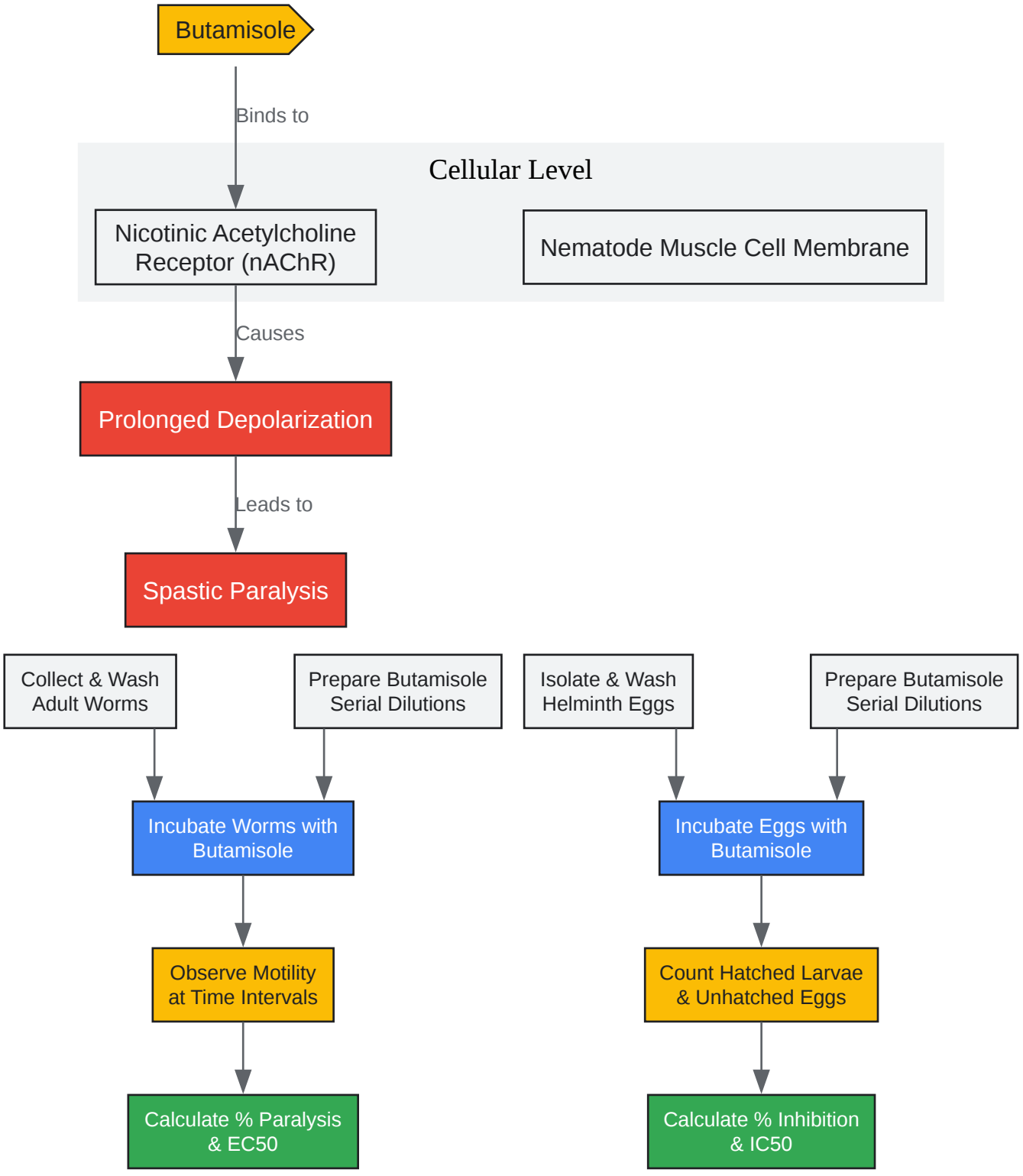
These application notes provide detailed protocols for assessing the in vitro anthelmintic activity of **Butamisole** against various life stages of helminths. The described assays are fundamental in determining the efficacy of anthelmintic compounds, investigating potential resistance mechanisms, and screening new drug candidates.

Mechanism of Action: Signaling Pathway

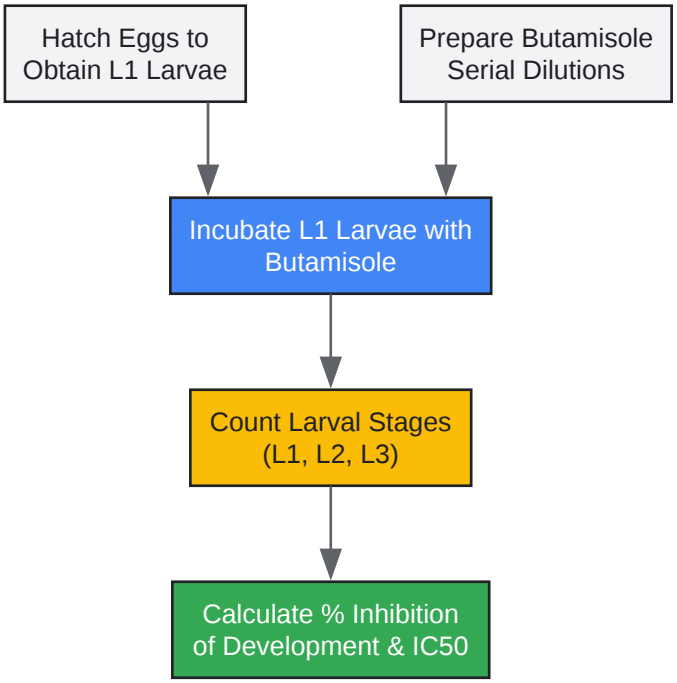
Butamisole, as a nicotinic agonist, directly targets the neuromuscular system of nematodes. The binding of **Butamisole** to nicotinic acetylcholine receptors on the muscle cell membrane

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causes an influx of positive ions, leading to depolarization and spastic paralysis.



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